

# Introduction: The Role of 3-Ethoxythiophenol in Modern Synthesis

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## Compound of Interest

Compound Name: 3-Ethoxythiophenol

Cat. No.: B1585842

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**3-Ethoxythiophenol** (CAS No: 86704-82-7) is an aromatic organosulfur compound that serves as a versatile intermediate in synthetic organic chemistry.<sup>[1]</sup> While not as commonly cited as its methoxy analogue, its unique combination of a nucleophilic thiol group and an electron-donating ethoxy substituent makes it a valuable building block. The strategic placement of the ethoxy group at the meta-position influences the reactivity of both the thiol and the aromatic ring, offering distinct advantages in the synthesis of complex molecules.

This guide provides a comprehensive overview for researchers and drug development professionals, delving into the core chemical properties, synthesis, reactivity, and applications of **3-Ethoxythiophenol**. We will explore its characterization by modern spectroscopic techniques and outline critical safety protocols for its handling, providing a holistic view grounded in established chemical principles.

## Chemical Structure and Physicochemical Properties

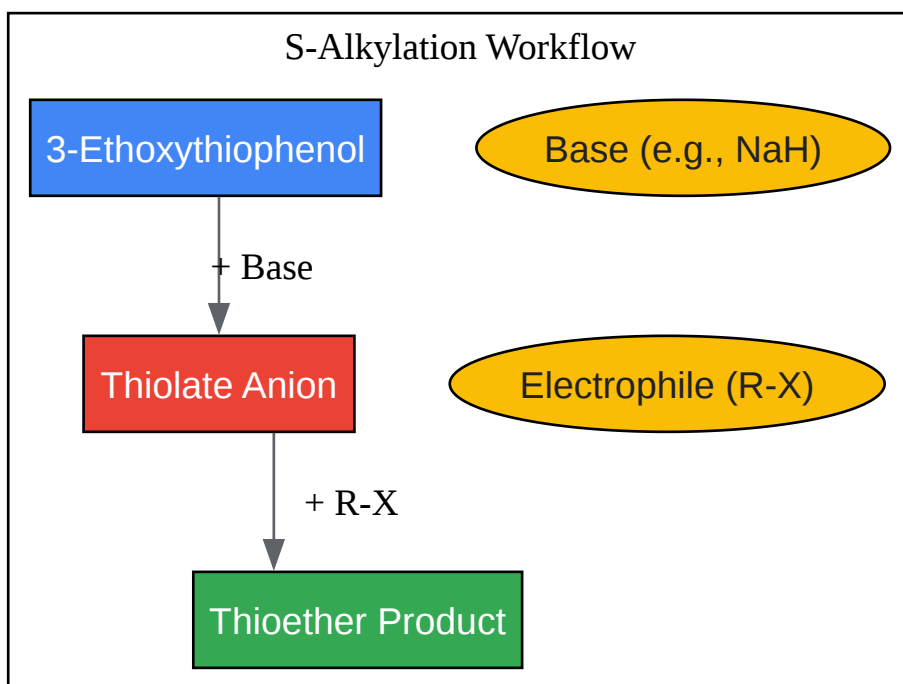
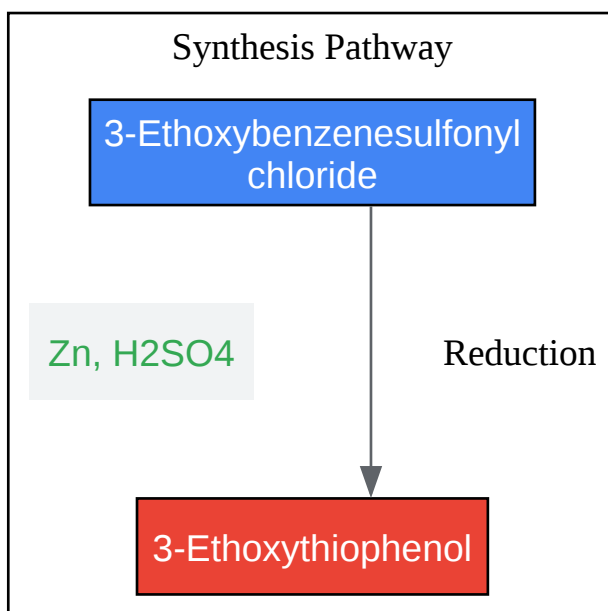
**3-Ethoxythiophenol** is characterized by a benzene ring substituted with a thiol (-SH) group and an ethoxy (-OCH<sub>2</sub>CH<sub>3</sub>) group at positions 1 and 3, respectively. The ethoxy group acts as a moderate electron-donating group through resonance, influencing the electron density of the aromatic ring. The thiol group imparts the characteristic nucleophilicity and mild acidity associated with thiophenols.

The key physicochemical properties of **3-Ethoxythiophenol** are summarized below, providing essential data for experimental design and process development.

Property	Value	Source(s)
CAS Number	86704-82-7	[1]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> OS	[2]
Molecular Weight	154.23 g/mol	Calculated
Appearance	Colorless liquid	[1]
Odor	Stench	[1]
Boiling Point	238 - 239 °C	[1]
Density	1.096 g/cm <sup>3</sup> at 25 °C	[1]
Flash Point	110 °C (closed cup)	[1]
Solubility	Insoluble in water; Soluble in organic solvents like methanol, benzene, toluene, and dichloromethane.	[3][4]

## Synthesis and Reactivity

The synthesis of thiophenols can be achieved through several established methods.[5] One of the most reliable approaches for a substituted thiophenol like **3-Ethoxythiophenol** is the reduction of the corresponding benzenesulfonyl chloride. This method avoids the often harsh conditions or side reactions associated with other pathways, such as the xanthate method.[5]



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